

solubility of 4-Isopropoxybenzoic acid in water and organic solvents

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Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

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Solubility Profile of 4-Isopropoxybenzoic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4- isopropoxybenzoic acid** in water and common organic solvents. Due to a lack of specific quantitative data in publicly available literature, this guide also presents standardized experimental protocols for determining solubility, enabling researchers to generate precise data for their specific applications.

Executive Summary

4-Isopropoxybenzoic acid is a carboxylic acid derivative with potential applications in chemical synthesis and pharmaceutical development. Understanding its solubility is critical for process development, formulation, and biological studies. This document summarizes the currently available qualitative solubility information and provides detailed methodologies for its quantitative determination.

Solubility of 4-Isopropoxybenzoic Acid

A thorough review of scientific literature and chemical supplier data reveals a general consensus on the qualitative solubility of **4-isopropoxybenzoic acid** in water, with limited specific data available for organic solvents.



Aqueous Solubility

Multiple sources consistently describe **4-isopropoxybenzoic acid** as being insoluble in water[1][2][3][4]. However, it is important to note that "insoluble" is a qualitative term. For practical applications, quantitative determination is essential. One safety data sheet makes a contradictory claim of the substance being water-soluble, which is likely an error given the preponderance of data to the contrary.

Solubility in Organic Solvents

Specific quantitative solubility data for **4-isopropoxybenzoic acid** in common organic solvents such as methanol, ethanol, acetone, dimethyl sulfoxide (DMSO), and ethyl acetate is not readily available in the reviewed literature. However, based on the solubility of structurally similar compounds like 4-hydroxybenzoic acid, which is reported to be soluble in DMSO and dimethylformamide (DMF) at approximately 5 mg/mL and 24 g/100 cc in DMSO, it can be inferred that **4-isopropoxybenzoic acid** is likely to exhibit good solubility in polar aprotic solvents like DMSO[5][6][7].

Data Presentation

The following table summarizes the available solubility information for **4-isopropoxybenzoic** acid.



| Solvent | Formula | Туре | Reported Solubility | Temperature (°C) |
|---------------------------|------------|---------------|---------------------------|---------------------|
| Water | H₂O | Polar Protic | Insoluble[1][2][3] [4] | Not Specified |
| Methanol | СН₃ОН | Polar Protic | Data Not Available | Not Specified |
| Ethanol | C₂H₅OH | Polar Protic | Data Not Available | Not Specified |
| Acetone | (CH₃)₂CO | Polar Aprotic | Data Not Available | Not Specified |
| Dimethyl Sulfoxide (DMSO) | (CH₃)₂SO | Polar Aprotic | Data Not Available | Not Specified |
| Ethyl Acetate | CH₃COOC₂H₅ | Polar Aprotic | Data Not Available | Not Specified |

Experimental Protocols for Solubility Determination

To address the gap in quantitative data, researchers can employ standardized methods for solubility determination. The following protocols are based on internationally recognized guidelines.

OECD Test Guideline 105: Water Solubility

The OECD Test Guideline 105 describes two primary methods for determining water solubility: the Column Elution Method and the Flask Method.[1][8][9][10][11]

3.1.1. Flask Method (Shake-Flask Method)

This method is suitable for substances with solubilities above 10^{-2} g/L and is widely considered the most reliable technique.[9][12]

 Principle: A surplus of the solid 4-isopropoxybenzoic acid is agitated in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the



aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature shaker bath or magnetic stirrer in a thermostated environment.
- Vessels of suitable size (e.g., glass flasks or vials).
- Centrifuge with thermostated capabilities.
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer).

Procedure:

- An excess amount of 4-isopropoxybenzoic acid is added to a known volume of water in a vessel.
- The vessel is sealed and agitated at a controlled temperature (e.g., 20 °C or 25 °C).
- Equilibration time should be determined in a preliminary test, but is typically at least 24 hours.[12]
- After equilibration, the mixture is centrifuged at the same temperature to separate the undissolved solid.
- A sample of the clear supernatant is carefully withdrawn.
- The concentration of 4-isopropoxybenzoic acid in the sample is determined using a validated analytical method.
- The experiment should be performed in triplicate.

3.1.2. Column Elution Method

This method is suitable for substances with low solubility (less than 10^{-2} g/L).[9]

• Principle: A column is packed with an inert support material coated with an excess of the test substance. Water is passed through the column at a slow, constant rate. The concentration



of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility.

Apparatus:

- Thermostated column with a suitable inert support material (e.g., glass beads, silica gel).
- Metering pump for delivering water at a constant flow rate.
- Fraction collector.
- Analytical instrumentation for concentration measurement.

Procedure:

- The support material is coated with an excess of 4-isopropoxybenzoic acid.
- The coated support is packed into the column.
- Water is pumped through the column at a low flow rate.
- Fractions of the eluate are collected at regular intervals.
- The concentration of **4-isopropoxybenzoic acid** in each fraction is determined.
- A plot of concentration versus time or volume is constructed to identify the saturation plateau.

USP General Chapter <1236>: Solubility Measurements

The United States Pharmacopeia (USP) General Chapter <1236> provides guidance on solubility measurements, with a focus on the saturation shake-flask method for determining equilibrium solubility.[13][14][15][16][17] This method is conceptually similar to the OECD Flask Method.

- Key Considerations from USP <1236>:
 - Purity of the Substance: The purity of the 4-isopropoxybenzoic acid sample is critical, as impurities can affect solubility.



- Solid State Characterization: The crystalline form of the solid can influence solubility. It is recommended to characterize the solid before and after the experiment (e.g., by microscopy or XRPD) to check for any phase changes.
- pH of the Medium: For ionizable compounds like carboxylic acids, the pH of the aqueous medium will significantly impact solubility. Experiments should be conducted in buffered solutions of known pH.
- Equilibrium Confirmation: Equilibrium is confirmed by measuring the concentration at different time points (e.g., 24 and 48 hours) to ensure it has reached a constant value.

Mandatory Visualizations

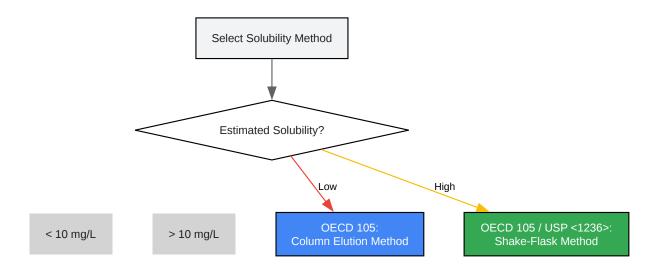
The following diagrams illustrate the logical workflow for determining the solubility of a compound like **4-isopropoxybenzoic acid**.



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Caption: Experimental workflow for determining the solubility of **4-isopropoxybenzoic acid**.





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Caption: Decision tree for selecting an appropriate solubility determination method.

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